

Preclinical Evaluation of Anticancer Agent 135: An In-depth Technical Guide

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Compound of Interest

Compound Name: Anticancer agent 135

Cat. No.: B12377495

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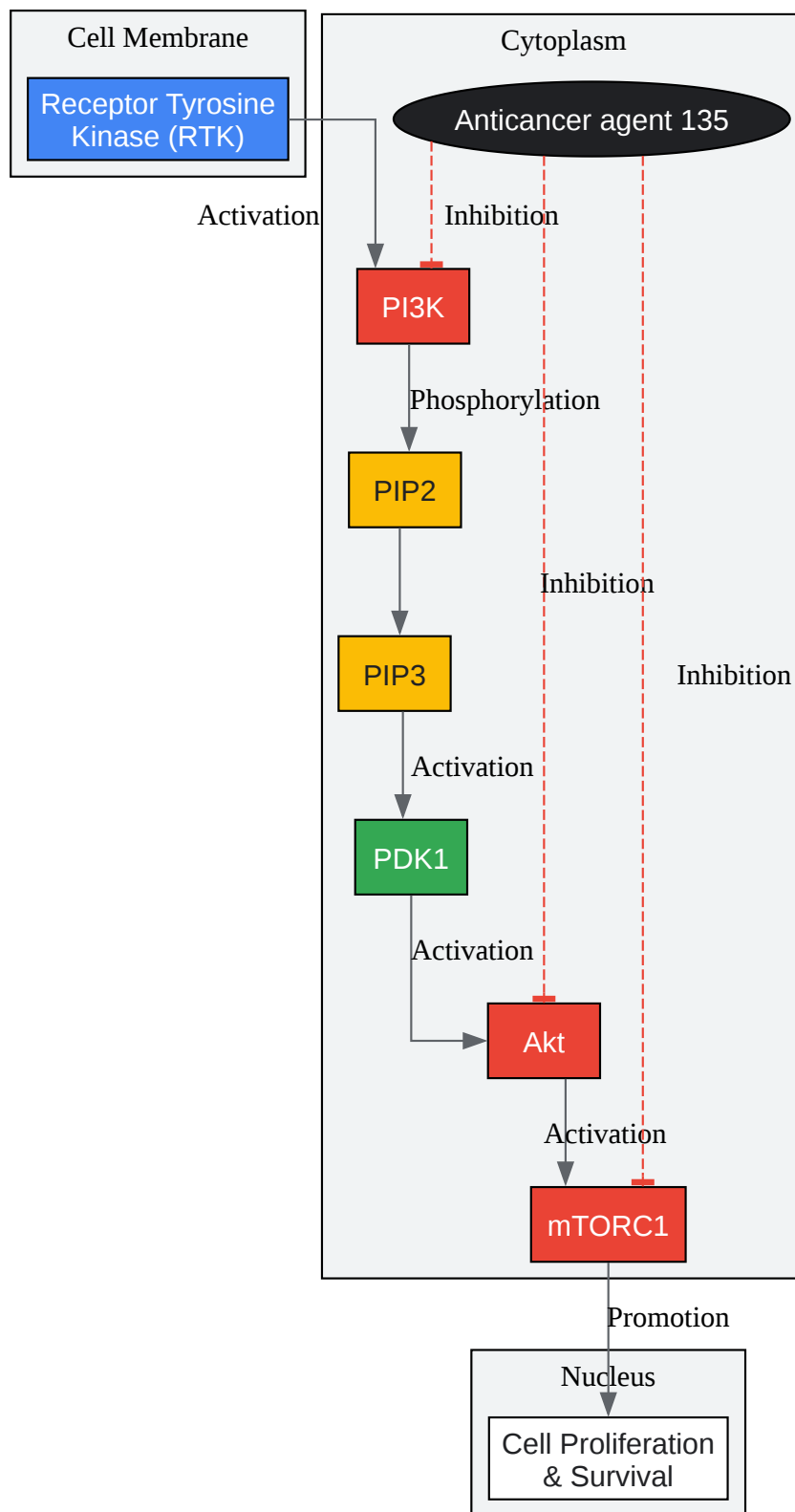
Introduction

Anticancer agent 135 is a novel small molecule inhibitor targeting the aberrant signaling pathways implicated in various malignancies. This document provides a comprehensive overview of the preclinical evaluation of **Anticancer agent 135**, detailing its mechanism of action, in vitro and in vivo efficacy, pharmacokinetic profile, and preliminary safety data. The information presented herein is intended for researchers, scientists, and drug development professionals.

Mechanism of Action

Anticancer agent 135 is a potent and selective inhibitor of the PI3K/Akt/mTOR signaling pathway, a critical cascade that promotes cell proliferation, survival, and resistance to apoptosis in many human cancers. By targeting key kinases in this pathway, **Anticancer agent**

135 effectively disrupts downstream signaling, leading to cell cycle arrest and induction of apoptosis in tumor cells.



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Caption: PI3K/Akt/mTOR Signaling Pathway Inhibition by **Anticancer agent 135**.

In Vitro Efficacy

The in vitro antitumor activity of **Anticancer agent 135** was evaluated against a panel of human cancer cell lines. The primary endpoint was the half-maximal inhibitory concentration (IC50) for cell growth.

Cell Viability Assays

Table 1: IC50 Values of **Anticancer agent 135** in Human Cancer Cell Lines

Cell Line	Cancer Type	IC50 (nM)
MCF-7	Breast Cancer	85
PC-3	Prostate Cancer	120
A549	Lung Cancer	250
HCT116	Colon Cancer	95
U87-MG	Glioblastoma	150

Experimental Protocol: Cell Viability (MTT) Assay

- **Cell Seeding:** Cancer cells were seeded in 96-well plates at a density of 5,000 cells per well and allowed to adhere overnight.
- **Compound Treatment:** Cells were treated with increasing concentrations of **Anticancer agent 135** (0.1 nM to 10 μ M) for 72 hours.
- **MTT Addition:** 20 μ L of MTT solution (5 mg/mL in PBS) was added to each well and incubated for 4 hours at 37°C.
- **Formazan Solubilization:** The medium was removed, and 150 μ L of DMSO was added to dissolve the formazan crystals.

- **Absorbance Measurement:** The absorbance was measured at 570 nm using a microplate reader.
- **IC50 Calculation:** IC50 values were calculated using non-linear regression analysis from the dose-response curves.



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Caption: Experimental Workflow for the MTT Cell Viability Assay.

In Vivo Efficacy

The in vivo antitumor efficacy of **Anticancer agent 135** was assessed in a xenograft mouse model using the HCT116 human colon cancer cell line.

Tumor Growth Inhibition

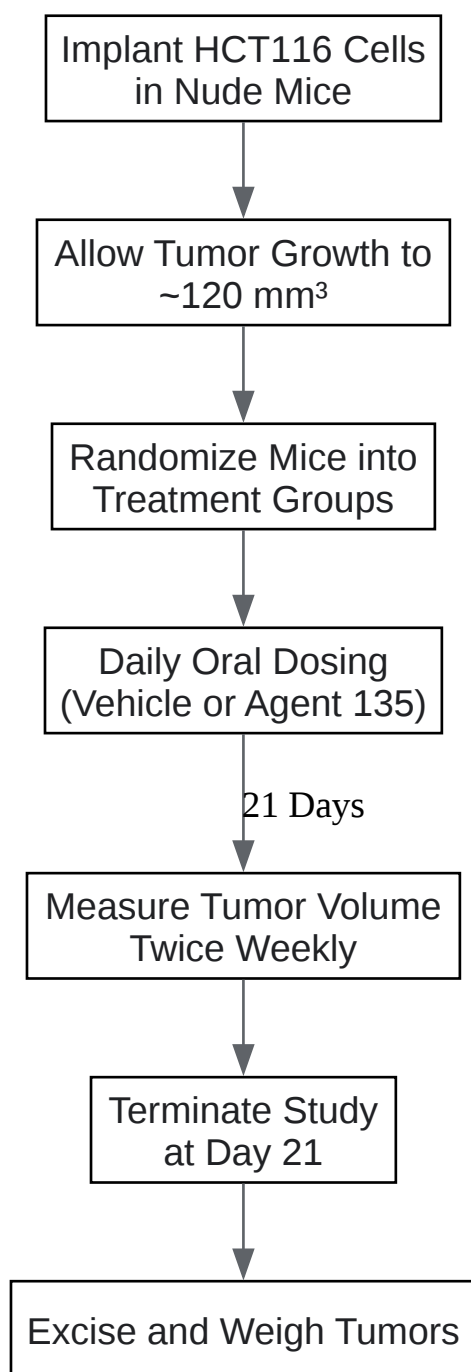
Table 2: In Vivo Efficacy of **Anticancer agent 135** in HCT116 Xenograft Model

Treatment Group	Dose (mg/kg, p.o., QD)	Mean Tumor Volume (mm ³) at Day 21	Tumor Growth Inhibition (%)
Vehicle Control	-	1540 ± 180	-
Anticancer agent 135	10	820 ± 110	46.8
Anticancer agent 135	30	450 ± 85	70.8
Anticancer agent 135	50	210 ± 50	86.4

Experimental Protocol: Xenograft Tumor Model

- **Cell Implantation:** 5 x 10⁶ HCT116 cells were subcutaneously implanted into the flank of athymic nude mice.

- Tumor Growth: Tumors were allowed to grow to an average volume of 100-150 mm³.
- Randomization and Treatment: Mice were randomized into treatment groups and dosed orally once daily with either vehicle control or **Anticancer agent 135**.
- Tumor Measurement: Tumor volume was measured twice weekly using calipers and calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- Endpoint: The study was terminated after 21 days, and tumors were excised and weighed.



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